

lenvatinib cross-validation study inter-laboratory comparison

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Compound Focus: Lenvatinib

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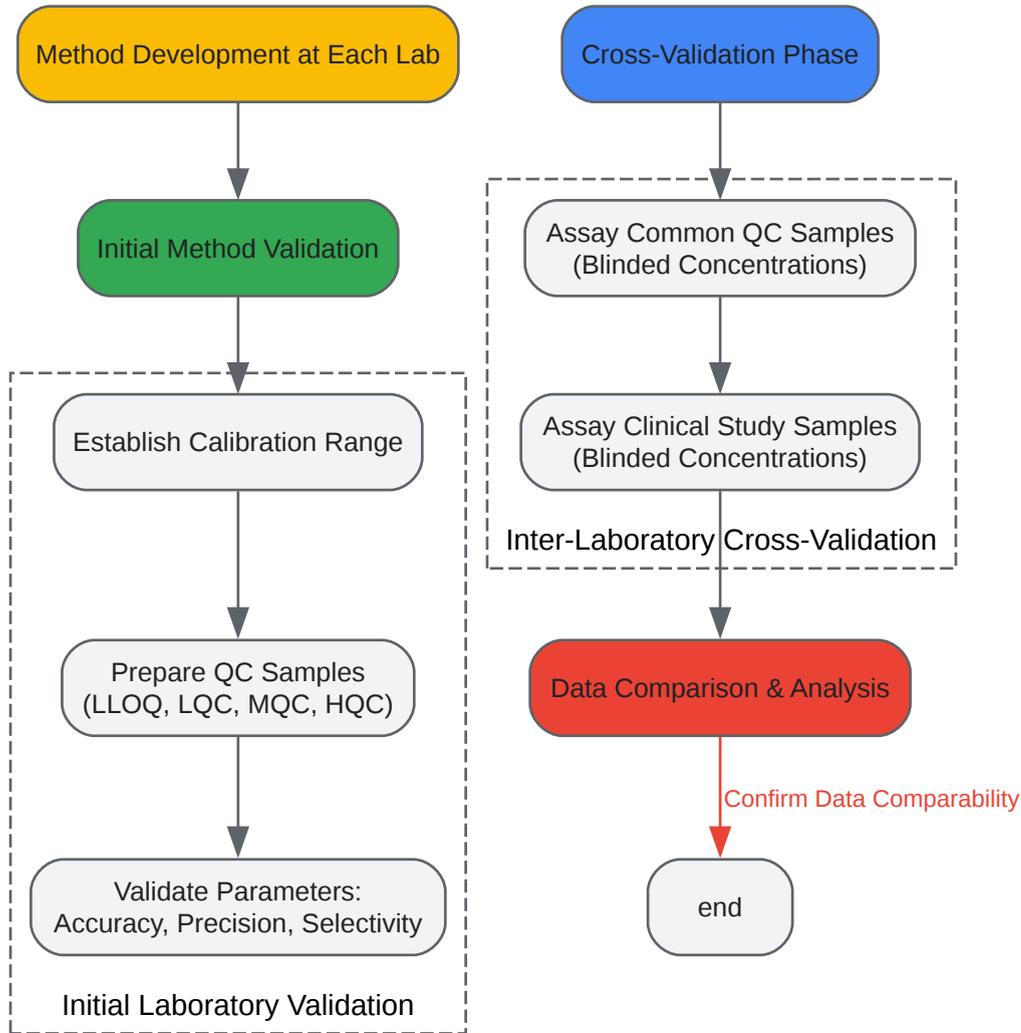
Experimental Protocol for Cross-Validation

The cross-validation study was designed to ensure that **lenvatinib** concentration data from different laboratories and clinical trials could be reliably compared. The core methodology is summarized below [1].

Summary of Bioanalytical Methods Used in Cross-Validation [1]

Laboratory	Assay Range (ng/mL)	Internal Standard (IS)	Sample Extraction Method	Sample Volume (mL)
A (Asia)	0.1–500	ER-227326	Liquid-Liquid Extraction (Diethyl ether)	0.2
B (US)	0.25–250	13C6 lenvatinib	Protein Precipitation	0.05
C (US)	0.25–250	13C6 lenvatinib	Liquid-Liquid Extraction (MTBE-IPA)	0.1
D (EU)	0.1–100	ER-227326	Liquid-Liquid Extraction (Diethyl ether)	0.2
E (Asia)	0.25–500	ER-227326	Solid Phase Extraction	0.1

The general workflow for method development and validation involved several key stages, which are visualized in the following diagram:



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Key Cross-Validation Results and Performance Data

The cross-validation study demonstrated that the different methods produced comparable results, which is crucial for combining data from global clinical trials.

Quantitative Cross-Validation Results [1]

Performance Metric	Result	Acceptance Criteria
Accuracy of QC Samples	Within $\pm 15.3\%$	Typically within $\pm 15\%$ ($\pm 20\%$ at LLOQ)
Percentage Bias for Clinical Samples	Within $\pm 11.6\%$	Not specified in source, lower is better

Conclusion for Researchers

This cross-validation study successfully demonstrated that despite differences in specific methodologies across the five laboratories, all seven bioanalytical methods for **lenvatinib** produced comparable results for both QC and clinical samples [1]. This provides a high level of confidence for researchers and regulators that pharmacokinetic data for **lenvatinib** can be reliably compared across different global study sites.

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References

1. Method validation studies and an inter-laboratory cross ... [pmc.ncbi.nlm.nih.gov]

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